

Essential Safety and Logistical Guide for Handling Allyl 2-Furoate

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Compound of Interest

Compound Name: **Allyl 2-furoate**

Cat. No.: **B1265727**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Allyl 2-furoate**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk to personnel and the environment.

Hazard Identification and Safety Summary

Allyl 2-furoate is an irritant to the skin, eyes, and respiratory system.[\[1\]](#) It is a combustible liquid and should be handled with appropriate caution in a well-ventilated area, away from sources of ignition.

Table 1: Physical and Chemical Properties of **Allyl 2-Furoate**

Property	Value
Appearance	Colorless to pale straw-colored liquid
Odor	Caramellic, fruity
Boiling Point	206-209 °C
Flash Point	96.11 °C (205 °F)
Density	1.181 g/mL at 25°C
Solubility	Very slightly soluble in water; soluble in alcohol and oils

Sources:[1][2]

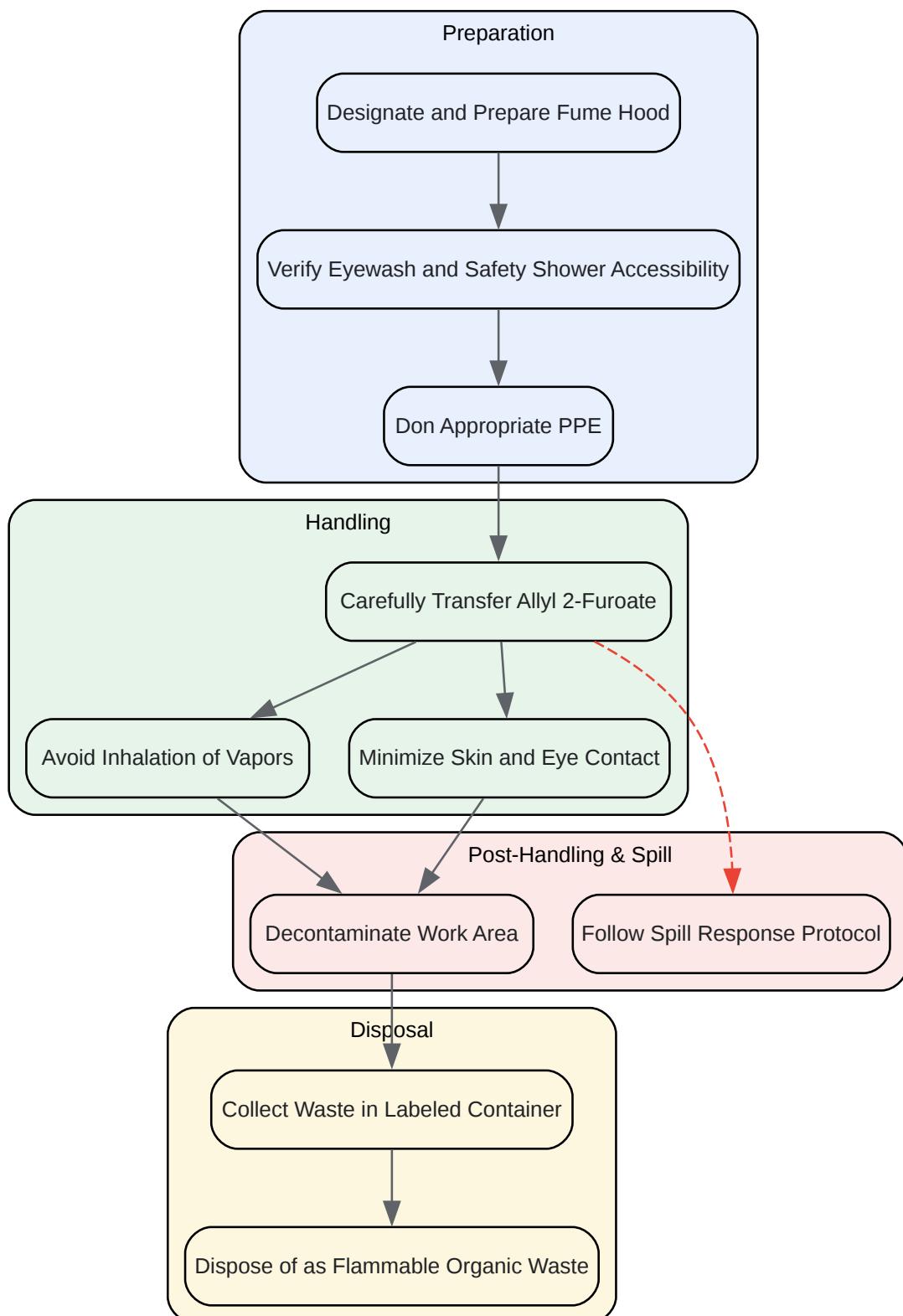
Table 2: Personal Protective Equipment (PPE) for Handling **Allyl 2-Furoate**

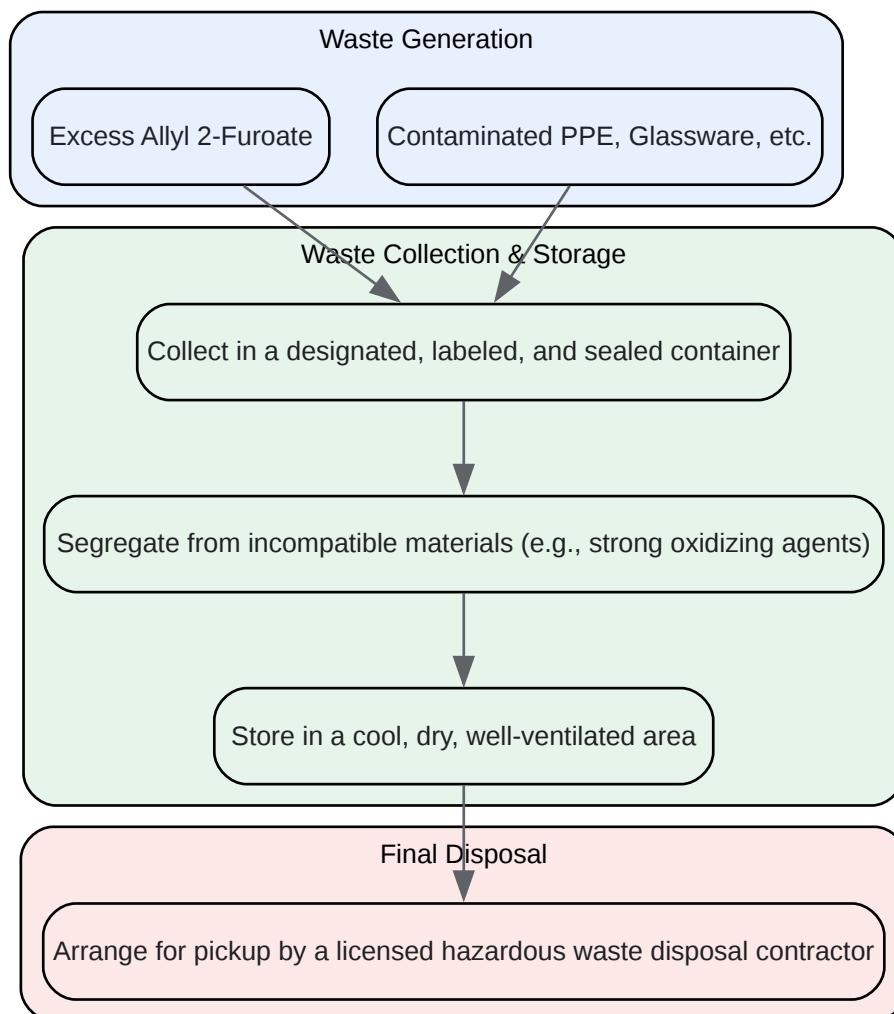
Protection Type	Equipment Specification	Purpose & Notes
Eye/Face Protection	Tightly fitting safety goggles or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against splashes.
Skin/Body Protection	Chemical-resistant lab coat.	To prevent skin contact.
Hand Protection	Butyl rubber or Viton® gloves. Nitrile gloves are not recommended for prolonged contact with esters.	Butyl rubber and Viton® offer superior resistance to esters. [1] [3] [4] [5] [6] [7] [8] Always inspect gloves for degradation before use. For incidental splash protection, nitrile gloves may be used but should be replaced immediately upon contact. [2] [9] [10] [11]
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges.	Required when working outside of a fume hood or when there is a risk of inhalation. A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced. [12] [13] [14] [15] [16]

Operational Plan: Step-by-Step Handling Protocol

A controlled environment and methodical procedures are essential for the safe handling of **Allyl 2-furoate**. All work should be conducted within a certified chemical fume hood.

Workflow for Safe Handling of Allyl 2-Furoate





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